

# 2,6-Dimethoxybenzaldehyde: A Technical Guide to Safety and Hazards

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## Compound of Interest

Compound Name: 2,6-Dimethoxybenzaldehyde

Cat. No.: B146518

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazards associated with **2,6-Dimethoxybenzaldehyde** (CAS No. 3392-97-0). The information is intended for professionals in research, scientific, and drug development fields to ensure safe handling and use of this chemical compound. This document summarizes the available toxicological data, outlines standardized experimental protocols for hazard assessment, and presents a logical workflow for evaluating chemical safety.

## Hazard Identification and Classification

**2,6-Dimethoxybenzaldehyde** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards identified are skin irritation, serious eye irritation, and respiratory tract irritation.<sup>[1]</sup>

Table 1: GHS Classification of **2,6-Dimethoxybenzaldehyde**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Source: Aggregated GHS information from notifications to the ECHA C&L Inventory.[\[1\]](#)

## Toxicological Data

While specific quantitative toxicological data such as LD50 values for **2,6-Dimethoxybenzaldehyde** are not consistently available in public domains[\[2\]](#)[\[3\]](#), the GHS classification is based on the results of standardized tests. The following table summarizes the known toxicological endpoints.

Table 2: Summary of Toxicological Endpoints for **2,6-Dimethoxybenzaldehyde**

Toxicological Endpoint	Result
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	Classified as a skin irritant (Category 2)[1]
Serious Eye Damage/Irritation	Classified as a serious eye irritant (Category 2) [1]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Category 3)[1]
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

## Experimental Protocols for Hazard Assessment

The hazard classifications for **2,6-Dimethoxybenzaldehyde** are determined through standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the quality and consistency of toxicological data.

### Skin Irritation Testing (OECD Guideline 404/439)

The assessment of skin irritation potential is conducted following OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) for in vivo studies or OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).

In Vivo Methodology (OECD 404 Summary):

- **Test System:** Healthy young adult albino rabbits.
- **Procedure:** A single dose of the test substance is applied to a small area of shaved skin. An untreated area of skin serves as a control. The substance is held in contact with the skin for a specified period (typically 4 hours) under a semi-occlusive patch.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at specified intervals after patch removal (e.g., 1, 24, 48, and 72 hours). The observations are scored based on a standardized scale.
- **Classification:** The substance is classified as a skin irritant if it produces reversible inflammatory changes in the skin of a certain severity.

#### In Vitro Methodology (OECD 439 Summary):

- **Test System:** A reconstructed human epidermis (RhE) model which mimics the biochemical and physiological properties of the upper layers of human skin.
- **Procedure:** The test chemical is applied topically to the RhE tissue.
- **Endpoint:** Cell viability is measured, typically using the MTT assay, which assesses mitochondrial activity.
- **Classification:** A chemical is identified as an irritant if it causes a decrease in cell viability below a defined threshold (e.g.,  $\leq 50\%$ ).

## Eye Irritation Testing (OECD Guideline 405)

The potential for a substance to cause serious eye damage or irritation is evaluated using OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).

#### Methodology Summary (OECD 405):

- **Test System:** Healthy young adult albino rabbits.
- **Procedure:** A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.

- **Observation:** The eyes are examined for effects on the cornea (opacity), iris, and conjunctivae (redness, swelling, discharge) at specific intervals (e.g., 1, 24, 48, and 72 hours) after application. The effects are scored according to a standardized system.
- **Classification:** The substance is classified based on the severity and reversibility of the observed eye lesions.

## Specific Target Organ Toxicity – Single Exposure (Respiratory Irritation)

There is no single, specific OECD guideline for respiratory irritation that is analogous to the skin and eye irritation tests. The classification is typically based on a weight of evidence approach, including data from human experience, animal studies, and other relevant information.

General Approach:

- **Human Data:** Reports of sensory irritation (e.g., stinging, burning, itching) in the nose and throat from occupational or accidental exposure.
- **Animal Studies:** Studies in rodents that measure changes in respiratory frequency upon inhalation of the test substance. The concentration that causes a 50% decrease in respiratory rate (RD50) is a key endpoint.
- **Other Data:** Structure-activity relationships and in vitro data can also contribute to the overall assessment.

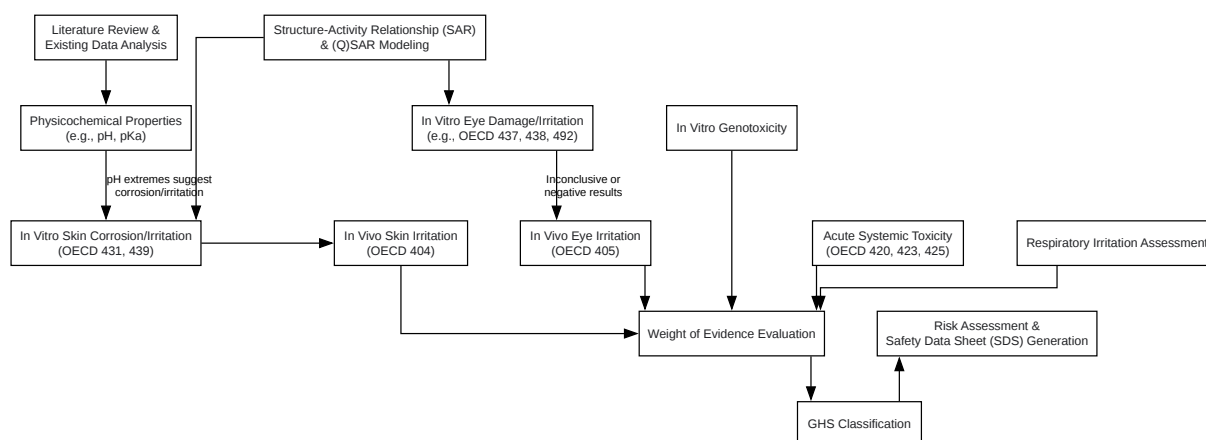
## Physicochemical and Safety Data

Table 3: Physicochemical Properties and Safety Information

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>
Molecular Weight	166.17 g/mol
Appearance	Yellow to beige crystalline powder
Melting Point	96-98 °C
Boiling Point	285 °C
Flash Point	54 °C
Density	1.114 g/cm <sup>3</sup>
Incompatible Materials	Strong oxidizing agents, Strong bases
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> )

## Workflow for Chemical Safety Assessment

The following diagram illustrates a logical workflow for assessing the safety of a chemical substance, incorporating a tiered testing strategy as recommended by OECD guidelines. This approach prioritizes in vitro and existing data to minimize animal testing.



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Caption: Tiered approach to chemical hazard and risk assessment.

## Handling, Storage, and First Aid

Handling: Use in a well-ventilated area.[2] Avoid formation of dust and aerosols.[2] Avoid contact with skin, eyes, and clothing.[2] Wash hands thoroughly after handling.

Storage: Keep container tightly closed in a dry and well-ventilated place.[2] Store away from incompatible materials such as strong oxidizing agents and strong bases.[2]

First Aid Measures:

- In case of eye contact: Rinse cautiously with water for several minutes.[2] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]

- In case of skin contact: Wash off with plenty of soap and water.<sup>[2]</sup> If skin irritation occurs, get medical advice/attention.<sup>[2]</sup> Take off contaminated clothing and wash it before reuse.<sup>[2]</sup>
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.<sup>[2]</sup>
- If swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.<sup>[2]</sup>

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.

## Fire-Fighting and Accidental Release Measures

### Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Carbon monoxide and carbon dioxide.

### Accidental Release:

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation.
- Environmental Precautions: Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.

This guide is intended to provide key safety and hazard information for **2,6-Dimethoxybenzaldehyde**. It is essential to consult the full Safety Data Sheet (SDS) provided by the supplier before use and to conduct a thorough risk assessment for any specific laboratory or manufacturing process.



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## References

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